

# GHS Hazard Classification of 2-Ethylhexyl Acetate: A Technical Guide

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## Compound of Interest

Compound Name: 2-Ethylhexyl acetate

Cat. No.: B091014

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This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **2-Ethylhexyl acetate** (CAS No. 103-09-3). This document synthesizes key data from various safety data sheets and chemical databases to facilitate a thorough understanding of its potential hazards.

## GHS Hazard Classification

**2-Ethylhexyl acetate** is a combustible liquid that can cause skin irritation and is toxic to aquatic life.<sup>[1]</sup> The GHS classification is based on its physicochemical, toxicological, and ecotoxicological properties. The harmonized classification may vary slightly between regulatory bodies; however, the following represents a consensus from multiple sources.

| Hazard Class                                       | Category | GHS Pictogram         | Signal Word                                 | Hazard Statement                     |
|--|----------|-----------------------|---|--------------------------------------|
| Flammable Liquids                                  | 4        | No Pictogram Required | Warning                                     | H227: Combustible liquid[1][2][3]    |
| Skin Corrosion/Irritation                          | 2        | Warning               | H315: Causes skin irritation[1][2][3][4][5] |                                      |
| Hazardous to the Aquatic Environment, Acute Hazard | 2        | No Pictogram Required | No Signal Word                              | H401: Toxic to aquatic life[1][2][3] |

Some sources also indicate the potential for serious eye irritation (Category 2, H319) and respiratory irritation (STOT SE Category 3, H335). However, there is less consensus on these classifications.

## Physicochemical Properties

The physicochemical properties of **2-Ethylhexyl acetate** are crucial for understanding its behavior and potential hazards, particularly its flammability.

| Property                 | Value                 | Reference |
|--------------------------|-----------------------|-----------|
| Molecular Formula        | C10H20O2              | [2]       |
| Molecular Weight         | 172.26 g/mol          | [3]       |
| Appearance               | Colorless liquid      | [6]       |
| Odor                     | Fruity, pleasant odor | [7]       |
| Boiling Point            | 199 °C (390.2 °F)     | [6]       |
| Melting Point            | -92 °C (-133.6 °F)    |           |
| Flash Point              | 71 °C (159.8 °F)      | [6]       |
| Autoignition Temperature | 268 °C (514.4 °F)     |           |
| Vapor Density            | 5.93 (Air = 1)        | [7]       |
| Density                  | 0.87 g/mL at 25 °C    |           |
| Solubility in Water      | Slightly soluble      |           |

## Toxicological Data

Toxicological data is essential for determining the health hazards associated with **2-Ethylhexyl acetate**.

| Endpoint              | Species    | Route  | Value                  | Classification | Reference |
|-----------------------|------------|--------|------------------------|----------------|-----------|
| Acute Oral Toxicity   | Rat        | Oral   | LD50: >5,000 mg/kg     | Not Classified | [2]       |
| Acute Dermal Toxicity | Guinea Pig | Dermal | LD50: >17,400 mg/kg bw | Not Classified |           |
| Skin Irritation       | Rabbit     | Dermal | -                      | Category 2     | [4][5]    |
| Eye Irritation        | -          | -      | -                      | Not Classified | [2]       |

## Ecotoxicological Data

The environmental hazards of **2-Ethylhexyl acetate** are primarily related to its toxicity to aquatic organisms.

| Endpoint               | Species     | Exposure Time | Value                | Classification | Reference |
|------------------------|-------------|---------------|----------------------|----------------|-----------|
| Acute Aquatic Toxicity | Daphnia sp. | 48 hours      | EC50: >1 to ≤10 mg/L | Category 2     | [8]       |

## Experimental Protocols

The GHS classifications are based on data from standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (Based on OECD Guideline 401)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animal: Typically the rat.
- Procedure: A single dose of **2-Ethylhexyl acetate** is administered by gavage to a group of fasted animals. The animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly. A necropsy is performed on all animals at the end of the study.
- Endpoint: The LD50 (the dose that is lethal to 50% of the test animals) is calculated. For **2-Ethylhexyl acetate**, the LD50 was found to be greater than 5000 mg/kg, which does not meet the criteria for classification for acute oral toxicity.

### Acute Dermal Irritation (Based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation.
- Test Animal: Typically the albino rabbit.

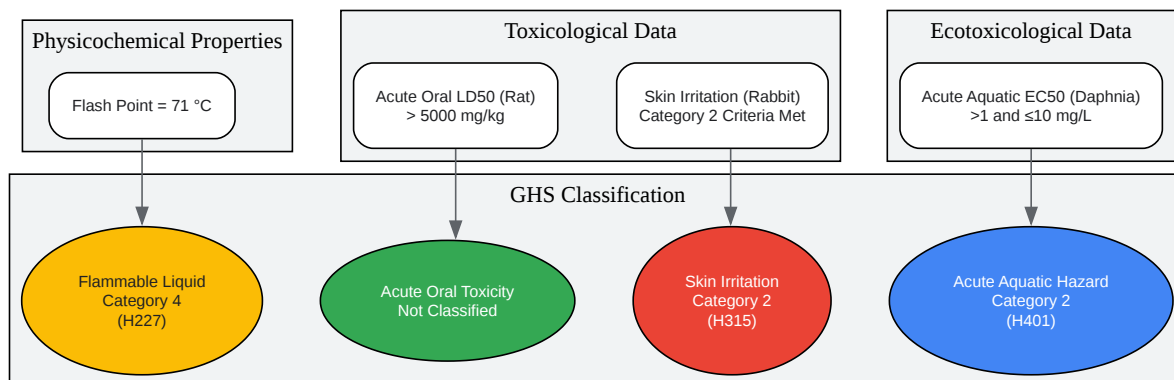
- Procedure: A small area of the animal's skin is shaved. A 0.5 mL dose of **2-Ethylhexyl acetate** is applied to the skin and covered with a gauze patch for a 4-hour exposure period. The skin is then observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Endpoint: The mean scores for erythema and edema are calculated. A mean score of  $\geq 2.3$  and  $\leq 4.0$  for erythema/eschar or for edema in at least 2 of 3 tested animals is indicative of a skin irritant (Category 2).<sup>[4]</sup>

## Acute Aquatic Toxicity - *Daphnia* sp. (Based on OECD Guideline 202)

- Objective: To determine the acute immobilization of *Daphnia* sp. when exposed to a substance.
- Test Organism: *Daphnia magna* (water flea), less than 24 hours old.
- Procedure: The daphnids are exposed to a range of concentrations of **2-Ethylhexyl acetate** in water for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC<sub>50</sub> (the concentration that causes immobilization in 50% of the daphnids) is calculated. An EC<sub>50</sub> value of  $>1$  to  $\leq 10$  mg/L results in a classification of Acute Aquatic Toxicity Category 2.<sup>[8]</sup>

## GHS Classification Logic

The following diagram illustrates the logical workflow for the GHS classification of **2-Ethylhexyl acetate** based on its properties.



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#### GHS classification workflow for **2-Ethylhexyl acetate**.

This guide is intended for informational purposes and should not be used as a substitute for a comprehensive safety data sheet (SDS) or a formal risk assessment. Always consult the most current SDS for detailed safety information and handling procedures.

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